

# Albendazole sulfoxide-d7 storage conditions

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**Compound Focus:** Albendazole sulfoxide-d7

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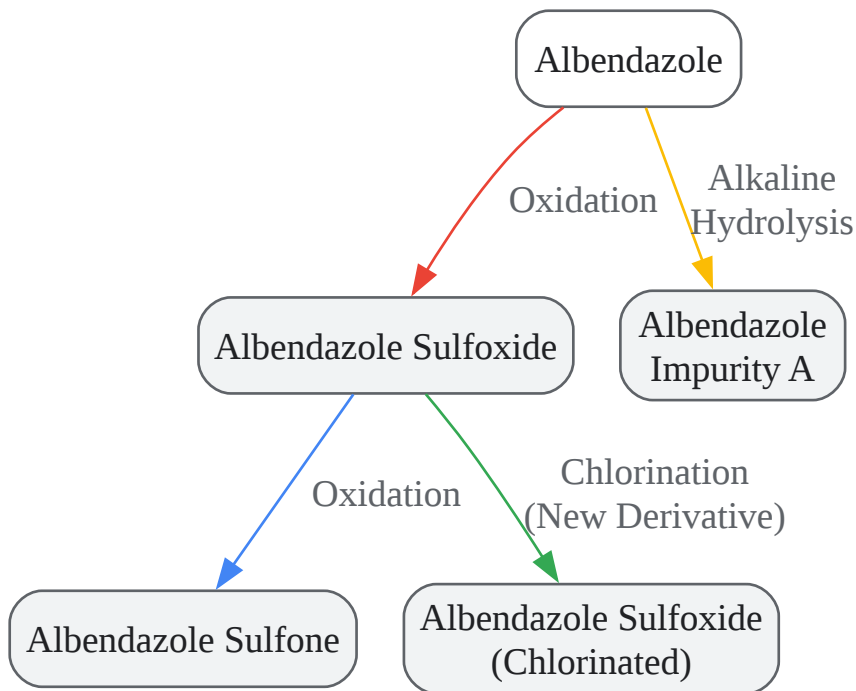
## Storage Specifications

The following table summarizes the key handling and storage information for **Albendazole sulfoxide-d7** found in the search results:

Parameter	Specification
Recommended Storage	2-8°C Refrigerator [1]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> D <sub>7</sub> N <sub>3</sub> O <sub>3</sub> S [1] [2] [3]
Molecular Weight	288.37 g/mol [1] [2] [3]
CAS Number	2469575-37-7 [1] [2]
Unlabeled CAS	54029-12-8 [1] [4]
Applications	Isotopic tracer; internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [2].

## Stability and Degradation Pathways of Albendazole

Understanding the stability and degradation behavior of the parent compound, Albendazole, provides critical context for the proper handling of its metabolites and derivatives. The following diagram illustrates the primary degradation pathways of Albendazole identified in forced degradation studies [5]:



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Key factors influencing degradation from forced degradation studies include [5]:

- **Oxidation:** The main degradation route for Albendazole, strongly influenced by temperature.
- **Hydrolysis:** Relevant in alkaline mediums, particularly at high temperatures.
- **Thermal Stress:** Hot melt extrusion (typically above 140°C) led to significant degradation of Albendazole (up to 97.4%), whereas spray drying was a successful alternative without degradation [6].

## Experimental Protocols for Forced Degradation

The following methodologies are adapted from the published case study on Albendazole to guide your stability studies [5].

### Experimental Design and Setup

- **Design Approach:** Utilize a **Central Composite Design (CCD)** within a Design of Experiments (DoE) framework to multivariately assess the impact of stress factors and their interactions.
- **Critical Variables:** pH, temperature, concentration of oxidizing agent (H<sub>2</sub>O<sub>2</sub>), and intensity of UV radiation.

## Sample Preparation and Stress Conditions

Prepare albendazole samples and subject them to the following individual stress conditions based on the experimental design:

- **Oxidative Degradation:** Expose the sample to a solution of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).
- **Hydrolytic Degradation:**
  - **Acid Hydrolysis:** Treat with 1 N HCl at an elevated temperature (e.g., 80°C) for a defined period [6].
  - **Base Hydrolysis:** Treat with 1 N NaOH at an elevated temperature (e.g., 80°C) for a defined period [6].
- **Photolytic Degradation:** Expose the solid drug substance and/or drug product to UV radiation as per ICH guidelines.

## Analysis of Degradation Products

- **Technique:** Use **Liquid Chromatography-Ion Trap-Multistage Mass Spectrometry (LC-IT-MSn)** for separating and identifying degradation products.
- **Confirmation:** For novel or unknown degradants, perform isolation and further characterization using **UPLC-QToF-MS (Ultra-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry)** and **NMR (Nuclear Magnetic Resonance)** analyses.

## Application in Research

**Albendazole sulfoxide-d7** is the deuterium-labeled analog of Albendazole sulfoxide (Ricobendazole), which is the main active metabolite of the anthelmintic drug Albendazole [2]. As a stable isotope-labeled compound, its primary research applications include serving as a **tracer** in metabolism studies and, most importantly, as an **internal standard** to ensure quantitative accuracy in analytical techniques like NMR, GC-MS, and LC-MS [2].

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## References

1. 2469575-37-7 | Product Name : Albendazole Sulfoxide-d7 [pharmaffiliates.com]
2. Albendazole sulfoxide-d7 (Ricobendazole-d7) [medchemexpress.com]
3. Albendazole sulfoxide D7 | CAS No- NA [simsonpharma.com]
4. Albendazole Sulfoxide-d7 | CAS No. 54029-12-8 (Unlabeled) [clearsynth.com]
5. A case study of Albendazole [pubmed.ncbi.nlm.nih.gov]
6. hot melt extrusion degrades albendazole [pubmed.ncbi.nlm.nih.gov]

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